

Preparing Vatalanib Hydrochloride Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: Vatalanib hydrochloride

Cat. No.: B15566296

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Abstract

Vatalanib, also known as PTK787 or ZK-222584, is a potent, orally active multi-targeted tyrosine kinase inhibitor.[1][2][3] It primarily targets all known Vascular Endothelial Growth Factor Receptors (VEGFRs), Platelet-Derived Growth Factor Receptor (PDGFR), and c-Kit, thereby disrupting signaling pathways crucial for tumor angiogenesis and growth.[1][2][4] Proper preparation and storage of **Vatalanib hydrochloride** stock solutions are critical for ensuring experimental reproducibility and accuracy. This document provides detailed protocols for the preparation of **Vatalanib hydrochloride** stock solutions in Dimethyl Sulfoxide (DMSO), along with essential data on its properties, solubility, and storage conditions.

Properties and Solubility of Vatalanib Hydrochloride

A comprehensive understanding of the physicochemical properties of **Vatalanib hydrochloride** is fundamental for its effective use in research.

Property	Value	References
Synonyms	CGP 79787, PTK787, PTK/ZK	[5][6]
Molecular Formula	C ₂₀ H ₁₅ ClN ₄ • 2HCl	[5][6]
Molecular Weight	419.7 g/mol	[5][6]
Appearance	Crystalline solid	[5][6]
Solubility in DMSO	Approximately 25 mg/mL.[5][6] [7] Some sources indicate solubility up to 50 mg/mL or 62.5 mg/mL with ultrasonic and warming.[8][9]	[5][6][7][8][9]
Solubility in Ethanol	Approximately 0.3 mg/mL	[5][6]
Aqueous Solubility	Sparingly soluble in aqueous buffers. A 1:10 solution of DMSO:PBS (pH 7.2) yields a solubility of about 0.09 mg/mL. [5][6]	[5][6]

Experimental Protocol: Preparation of a 10 mM Vatalanib Hydrochloride Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **Vatalanib hydrochloride** in DMSO.

Materials and Equipment

- **Vatalanib hydrochloride** powder
- Anhydrous/molecular sieve-treated Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Calibrated pipettes and sterile filter tips
- Vortex mixer
- Ultrasonic bath (optional, but recommended for enhancing solubility)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

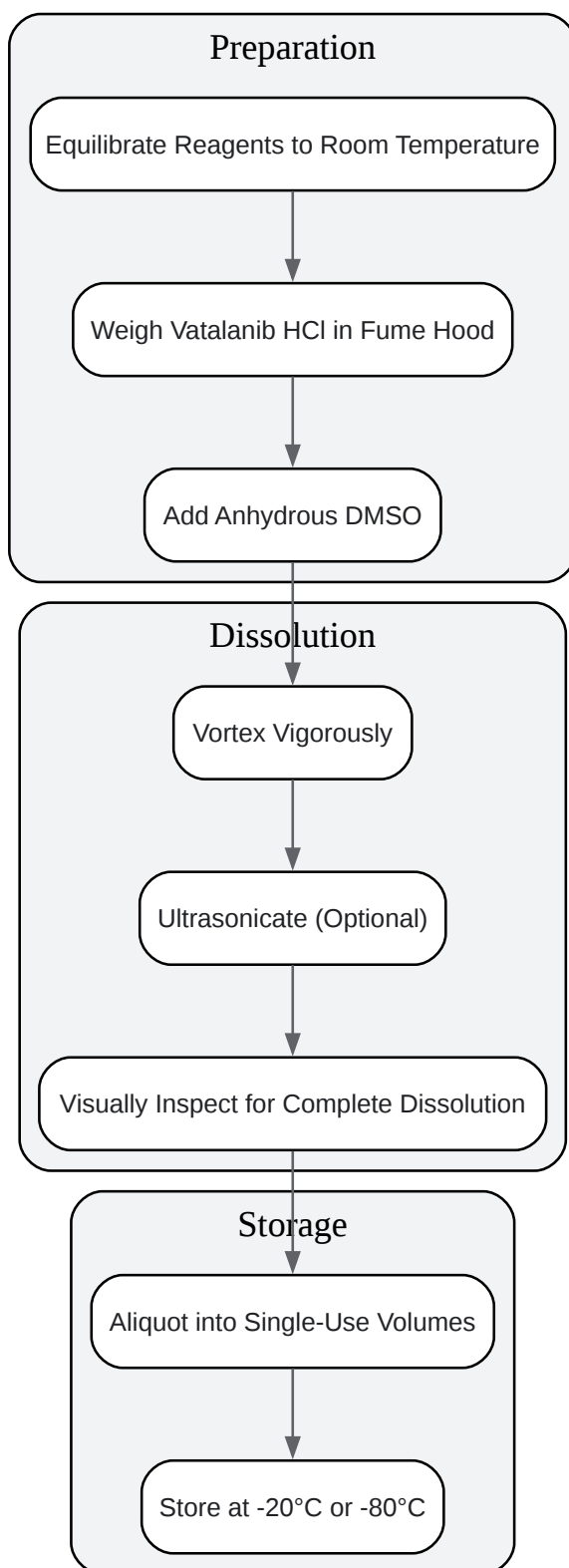
Pre-protocol Preparations

- Ensure all handling of **Vatalanib hydrochloride** powder is performed in a chemical fume hood or a designated ventilated enclosure.[\[10\]](#)
- Allow the **Vatalanib hydrochloride** powder and DMSO to equilibrate to room temperature before opening to prevent moisture condensation.[\[1\]](#)
- Use fresh, anhydrous DMSO, as absorbed moisture can significantly reduce the solubility of the compound.[\[1\]](#)[\[8\]](#)

Step-by-Step Procedure

- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the required amount of **Vatalanib hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.20 mg of **Vatalanib hydrochloride** (Molecular Weight: 419.7 g/mol).
- Solvent Addition:
 - Add the calculated volume of anhydrous DMSO to the tube containing the **Vatalanib hydrochloride** powder. To prepare a 10 mM stock solution with 4.20 mg of the compound, add 1 mL of DMSO.
- Dissolution:
 - Tightly cap the tube and vortex the solution vigorously.

- Visually inspect the solution to ensure there are no undissolved particles.
- If necessary, use an ultrasonic bath for several minutes to facilitate complete dissolution.
[7] Warming the solution may also aid solubility.[8]
- Storage:
 - Once the **Vatalanib hydrochloride** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots under the appropriate conditions as outlined in the storage section below.



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Caption: Workflow for preparing **Vatalanib hydrochloride** stock solution.

Storage and Stability

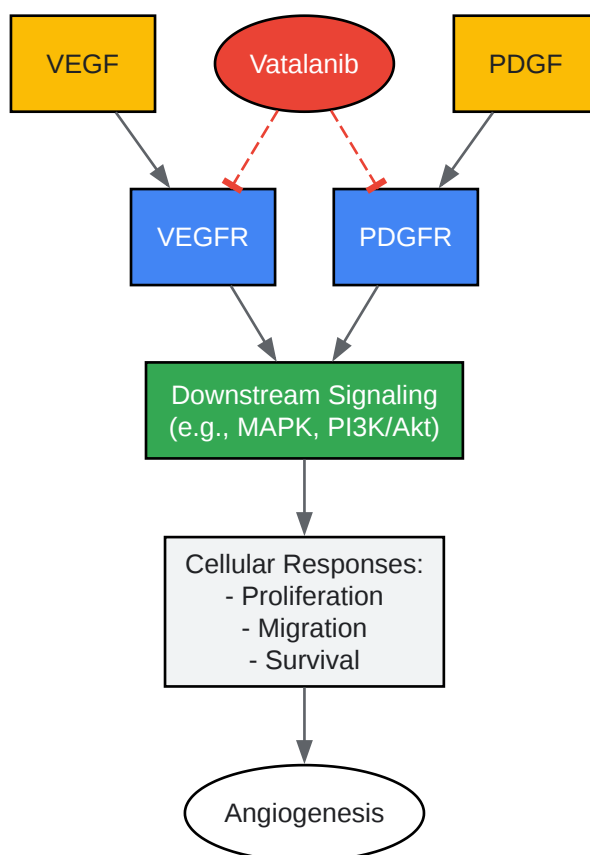
Proper storage is crucial to maintain the stability and activity of the **Vatalanib hydrochloride** stock solution.

Form	Storage Temperature	Stability	References
Solid Powder	-20°C	≥ 4 years	[5]
Stock Solution in DMSO	-20°C	Up to 1 month	[1][8]
Stock Solution in DMSO	-80°C	Up to 6 months	[1][8]
Aqueous Solution	Room Temperature	Not recommended for storage for more than one day	[5][6][7]

Note: It is strongly advised to aliquot the stock solution to prevent product inactivation from repeated freeze-thaw cycles.[8]

Vatalanib's Mechanism of Action: Targeting Angiogenesis Signaling Pathways

Vatalanib exerts its anti-angiogenic effects by inhibiting the tyrosine kinase activity of several key receptors involved in vasculogenesis and angiogenesis. It is a potent inhibitor of VEGFR-2 (KDR), with an IC₅₀ of 37 nM.[8][9][11] It also inhibits VEGFR-1 (Flt-1) and VEGFR-3 (Flt-4), as well as PDGFRβ and c-Kit, albeit with lower potency.[6][11] The inhibition of these receptor tyrosine kinases blocks downstream signaling cascades, ultimately leading to the suppression of endothelial cell proliferation, migration, and survival.[8][11]



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Caption: Vatalanib inhibits VEGFR and PDGFR signaling pathways.

Safety Precautions

Vatalanib hydrochloride should be considered a hazardous material.[5] Standard laboratory safety procedures should be strictly followed.

- Handling: Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[5] Wash thoroughly after handling.[5]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles, and gloves, when handling the compound.
- Disposal: Dispose of waste materials, including contaminated PPE and unused solutions, in accordance with institutional and local regulations for cytotoxic waste.[10]

By adhering to these detailed application notes and protocols, researchers can ensure the accurate and safe preparation, storage, and use of **Vatalanib hydrochloride** for their scientific investigations.

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